

A Technical Guide to the Molecular Properties of Trichloroacetyl Isocyanate

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Compound of Interest

Compound Name: Trichloroacetyl isocyanate

Cat. No.: B151557

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental molecular properties of **trichloroacetyl isocyanate**, a key reagent in synthetic chemistry. The information presented herein is essential for professionals engaged in research and development, particularly in the fields of medicinal chemistry and materials science, where precise molecular characteristics are paramount for experimental design and interpretation.

Molecular Formula and Weight

Trichloroacetyl isocyanate is a chemical compound with a well-defined molecular structure and weight. The elemental composition and corresponding molecular mass are fundamental parameters for stoichiometric calculations in chemical reactions and for the characterization of resulting products.

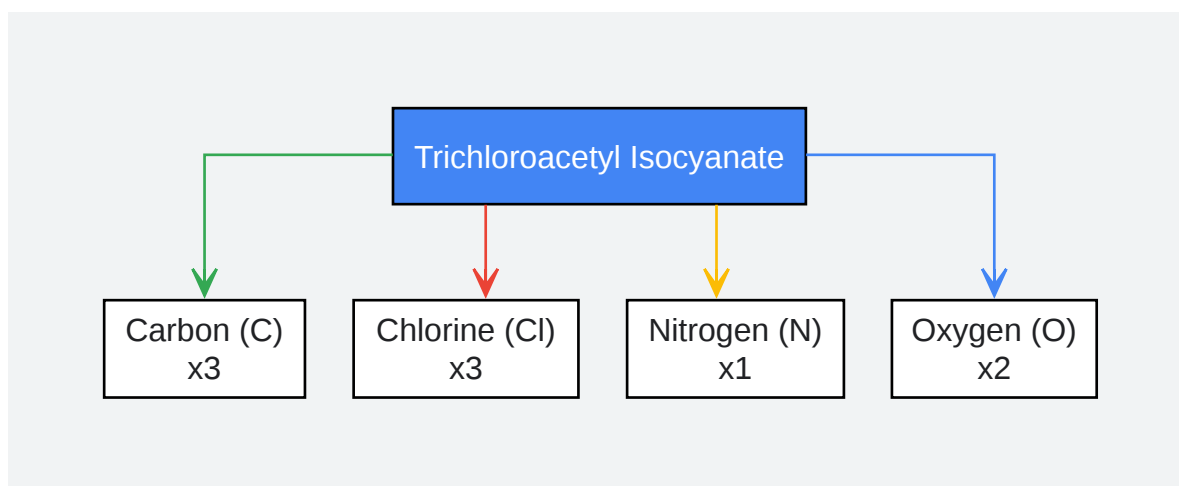
The molecular formula of **trichloroacetyl isocyanate** is $C_3Cl_3NO_2$ ^{[1][2][3]}. This formula indicates that each molecule is composed of three carbon atoms, three chlorine atoms, one nitrogen atom, and two oxygen atoms. The molecular weight of this compound has been determined to be approximately 188.39 g/mol^{[1][2]}. Minor variations in the reported molecular weight, such as 188.397 g/mol and 188.40 g/mol, can be attributed to differences in calculation methods and the isotopic abundances of the constituent elements^{[4][5]}.

For clarity and ease of comparison, the key quantitative data for **trichloroacetyl isocyanate** are summarized in the table below.

Property	Value
Molecular Formula	C ₃ Cl ₃ NO ₂
Molecular Weight	188.39 g/mol [1][2]
Alternate Molecular Weight	188.397 g/mol [3][4]
Alternate Molecular Weight	188.40 g/mol [5]

Elemental Composition

To visually represent the elemental makeup of **trichloroacetyl isocyanate**, the following diagram illustrates the constituent atoms that form the molecule. This logical relationship diagram provides a clear and immediate understanding of the components that contribute to the overall molecular structure and properties of the compound.



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Caption: Elemental composition of **Trichloroacetyl Isocyanate**.

This guide is intended for informational purposes for research and development professionals. For safety and handling information, please refer to the appropriate material safety data sheet (MSDS).

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References

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